

2-Chlorooxazole-4-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: 2-Chlorooxazole-4-carbonitrile

Cat. No.: B1432190

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An In-Depth Technical Guide to **2-Chlorooxazole-4-carbonitrile** for Researchers and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

In the landscape of modern medicinal chemistry and drug discovery, the strategic use of heterocyclic scaffolds is paramount to the development of novel therapeutic agents. Among these, the oxazole core represents a privileged structure due to its presence in a wide array of biologically active natural products and synthetic compounds. This guide provides a comprehensive technical overview of **2-Chlorooxazole-4-carbonitrile**, a versatile and reactive building block that holds significant potential for the synthesis of complex molecular architectures.

The strategic placement of a chlorine atom at the 2-position and a nitrile group at the 4-position of the oxazole ring imparts unique reactivity to this molecule. The chloro substituent serves as a versatile handle for various cross-coupling reactions, while the nitrile group can be transformed into a range of other functional groups or act as a bioisosteric replacement for a carboxylic acid or carboxamide. This dual functionality makes **2-Chlorooxazole-4-carbonitrile** an attractive starting material for the generation of diverse compound libraries aimed at identifying new drug candidates. This document will delve into the physicochemical properties, synthesis, reactivity, applications, and safety protocols associated with this important chemical entity.

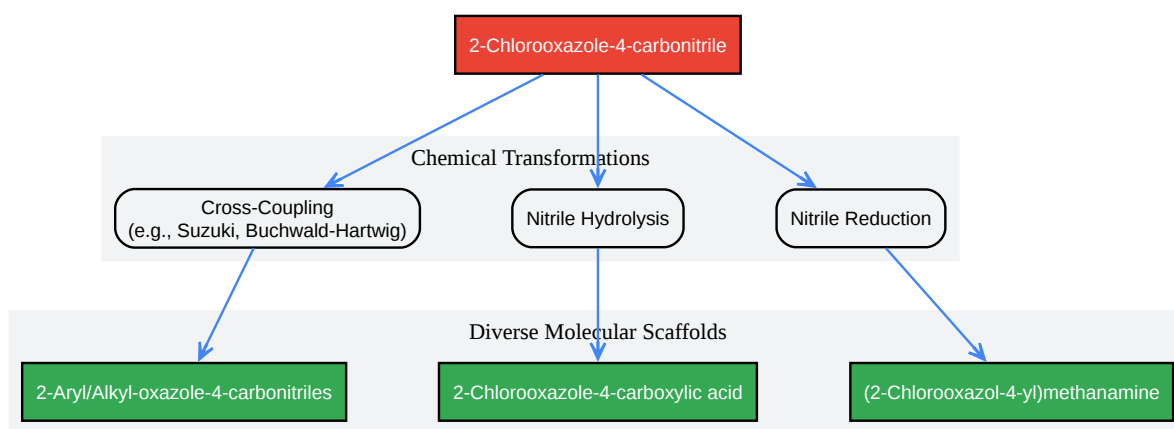
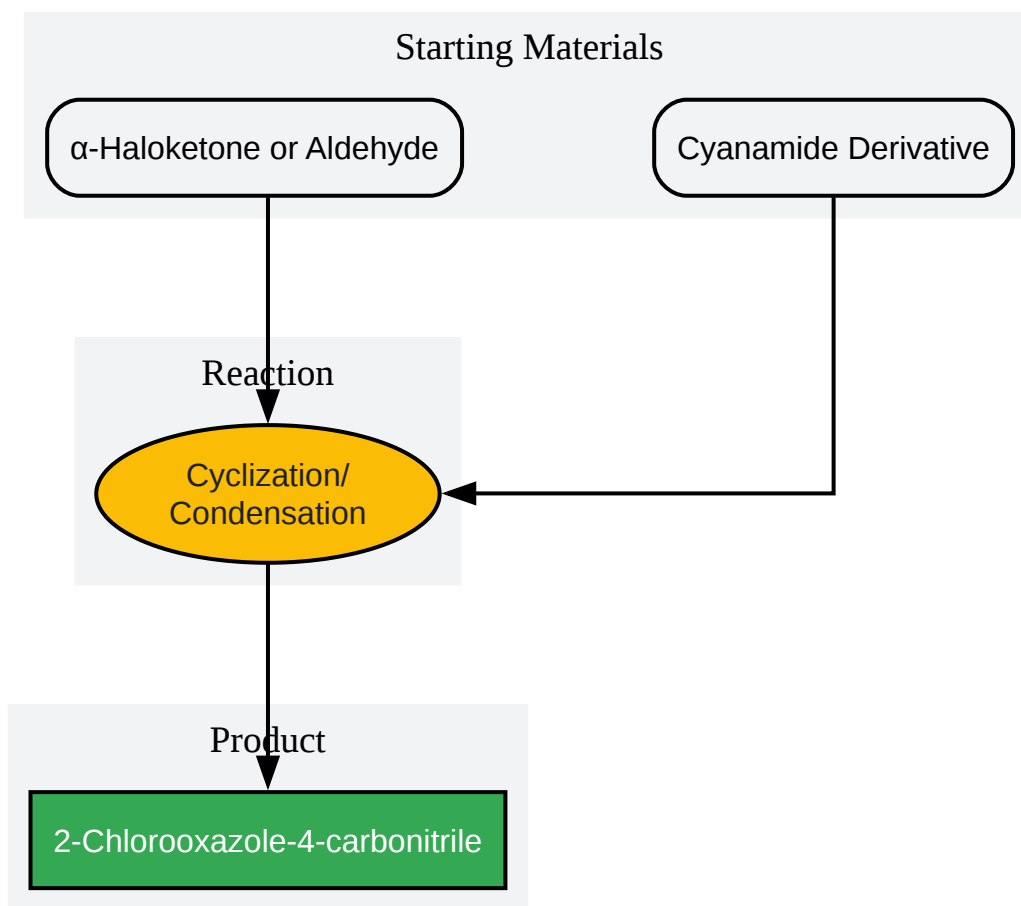
Physicochemical Properties of 2-Chlorooxazole-4-carbonitrile

A thorough understanding of the fundamental properties of a chemical compound is the bedrock of its effective application in research and development. **2-Chlorooxazole-4-carbonitrile** is a small molecule with distinct characteristics that are summarized in the table below.

| Property | Value | Reference(s) |
|--------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| Molecular Formula | C ₄ HCIN ₂ O | [1] [2] |
| Molecular Weight | 128.516 g/mol | [1] [2] |
| CAS Number | 1240598-38-2 | [1] [2] |
| Appearance | Not specified, though related bromo-analog is a solid. [3] | |
| Purity | Commercially available with ≥95% purity. [4] | |
| Solubility | No data available. | |
| Storage Conditions | For long-term storage, -20°C (1-2 years) is recommended. For short-term storage, -4°C (1-2 weeks) is suitable. [1] Store in a cool, dry place. [4] | |

Synthesis and Reactivity

While specific, detailed synthetic procedures for **2-Chlorooxazole-4-carbonitrile** are not extensively published, its structure suggests a plausible synthetic strategy based on established oxazole synthesis methodologies. A potential route could involve the cyclization of a suitable precursor bearing the required functional groups. The reactivity of this compound is governed by the electrophilic nature of the oxazole ring, the leaving group ability of the chlorine atom, and the versatile chemistry of the nitrile group.



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Caption: Role in generating molecular diversity.

Safety, Handling, and Storage

As with any reactive chemical intermediate, proper safety precautions are essential when handling **2-Chlorooxazole-4-carbonitrile**. This compound is intended for research and development use only and must be handled by technically qualified individuals. [4]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield should be worn. [5]* Hand Protection: Impervious gloves are required. [5]* Skin and Body Protection: A lab coat or protective coveralls should be worn to avoid skin contact. [5]

First Aid Measures

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek medical attention. [2][5]* In Case of Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing. [2][5]* If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [2][5]* If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. [2][5]

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood. [5] Avoid breathing vapors or dust. Avoid contact with skin, eyes, and clothing. [6]* Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [4][5] For long-term stability, storage at -20°C is recommended. [1] Store under an inert atmosphere. [6]

Conclusion

2-Chlorooxazole-4-carbonitrile is a valuable and versatile building block for chemical synthesis, particularly in the fields of medicinal chemistry and drug discovery. Its unique combination of a reactive chlorine atom and a modifiable nitrile group on a biologically relevant oxazole scaffold provides a powerful platform for the creation of novel and diverse molecular entities. A thorough understanding of its properties, reactivity, and safe handling procedures is crucial for harnessing its full potential in the laboratory. As the demand for new therapeutic

agents continues to grow, the importance of such strategic chemical tools in the drug development pipeline cannot be overstated.

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